

AF555 NHS Ester for Flow Cytometry: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AF555 Nhs

Cat. No.: B15555274

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

AF555 NHS ester is a bright, amine-reactive fluorescent dye commonly utilized for labeling proteins, particularly antibodies, for flow cytometry applications.[1] This dye is characterized by its high photostability, hydrophilicity, and a high fluorescence quantum yield, making it an excellent choice for multicolor flow cytometry experiments.[2][1] Its succinimidyl ester (NHS ester) functional group reacts efficiently with primary amines on proteins to form stable covalent amide bonds.[3] AF555 has an excitation maximum at approximately 555 nm and an emission maximum at around 565 nm, making it compatible with the yellow-green laser lines of most flow cytometers.[4]

This document provides detailed protocols for the conjugation of **AF555 NHS** ester to antibodies and their subsequent use in both cell surface and intracellular staining for flow cytometry.

Product Information

AF555 NHS Ester Properties

Property	Value
Excitation Maximum (Ex)	~555 nm[4][5]
Emission Maximum (Em)	~565 nm[4]
Reactive Group	N-hydroxysuccinimidyl (NHS) ester
Reactivity	Primary amines[3][5]
Solubility	Water-soluble[3][5]
Storage	Store at -20°C, protected from light and moisture[2][1]

Antibody Labeling with AF555 NHS Ester

Materials

- Purified antibody (free of amine-containing buffers like Tris, and stabilizing proteins like BSA)
- **AF555 NHS** ester
- Anhydrous Dimethylsulfoxide (DMSO)
- Reaction Buffer: 0.1 M sodium bicarbonate, pH 8.3-8.5
- Purification column (e.g., Sephadex G-25)
- Phosphate Buffered Saline (PBS), pH 7.2-7.4

Antibody Preparation

For optimal labeling, the antibody should be at a concentration of 1-10 mg/mL in an amine-free buffer.[6] If the antibody is in a buffer containing primary amines, it must be dialyzed against PBS before labeling.

Experimental Protocol: Antibody Labeling

- Prepare the Antibody Solution: Adjust the antibody concentration to 2 mg/mL in 0.1 M sodium bicarbonate buffer (pH 8.3-8.5).

- Prepare the Dye Stock Solution: Immediately before use, dissolve the **AF555 NHS** ester in DMSO to a concentration of 10 mg/mL.
- Determine the Molar Ratio: The optimal molar ratio of dye to antibody for IgG is typically between 4:1 and 7:1.^[2] For initial optimization, it is recommended to test a range of ratios (e.g., 5:1, 10:1, 15:1).^[7]
- Labeling Reaction:
 - While gently vortexing, add the calculated volume of the **AF555 NHS** ester stock solution to the antibody solution.
 - Incubate the reaction for 1 hour at room temperature, protected from light.
- Purification:
 - Equilibrate a gel filtration column (e.g., Sephadex G-25) with PBS.
 - Apply the reaction mixture to the column to separate the labeled antibody from the unreacted dye.
 - Collect the faster-eluting, colored fraction, which contains the AF555-labeled antibody.

Calculation of Degree of Labeling (DOL)

The DOL, which represents the average number of dye molecules per antibody molecule, can be determined spectrophotometrically.^{[8][9]}

Formula: $DOL = (A_{max} \times \epsilon_{protein}) / [(A_{280} - (A_{max} \times CF_{280})) \times \epsilon_{dye}]$

Where:

- A_{max} : Absorbance of the conjugate at the dye's absorption maximum (~555 nm).
- A_{280} : Absorbance of the conjugate at 280 nm.
- $\epsilon_{protein}$: Molar extinction coefficient of the protein at 280 nm (for IgG, ~210,000 M⁻¹cm⁻¹).^[10]


- ϵ_{dye} : Molar extinction coefficient of the dye at its A_{max} (for AF555, $\sim 155,000 \text{ M}^{-1}\text{cm}^{-1}$).^[5]
- CF_{280} : Correction factor for the dye's absorbance at 280 nm (A_{280} of dye / A_{max} of dye).

An optimal DOL for antibodies is generally between 2 and 10.^{[10][11]}

Quantitative Data Summary for Antibody Labeling

Parameter	Recommended Range/Value
Antibody Concentration	1-10 mg/mL ^[6]
Reaction Buffer pH	8.3 - 8.5 ^[12]
Dye:Protein Molar Ratio (IgG)	4:1 to 7:1 (optimal), 5:1 to 20:1 (for testing) ^{[2][7]}
Optimal Degree of Labeling (DOL)	2 - 10 ^{[10][11]}
Incubation Time	1 hour ^[7]
Incubation Temperature	Room Temperature ^[7]

Antibody Labeling Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for labeling antibodies with **AF555 NHS** ester.

Flow Cytometry Staining Protocols

Cell Surface Staining

This protocol is for staining cell surface antigens on suspended cells.


Materials:

- AF555-labeled primary antibody
- Cells in suspension (e.g., peripheral blood mononuclear cells)
- Flow Cytometry Staining Buffer (e.g., PBS with 2% BSA and 0.02% sodium azide)
- FACS tubes

Experimental Protocol:

- Cell Preparation: Harvest cells and wash them with Flow Cytometry Staining Buffer. Resuspend the cells to a concentration of 1×10^6 cells/100 μ L.
- Fc Receptor Blocking (Optional but Recommended): Incubate cells with an Fc blocking reagent for 10-15 minutes at room temperature to reduce non-specific binding.
- Staining: Add the pre-titrated amount of AF555-labeled primary antibody to the cell suspension. A common starting concentration is 0.5-1 μ g per 1×10^6 cells.[\[4\]](#)
- Incubation: Incubate for 30 minutes at 2-8°C in the dark.
- Washing: Wash the cells twice by adding 2 mL of Flow Cytometry Staining Buffer, centrifuging at 300-400 x g for 5 minutes, and decanting the supernatant.
- Resuspension: Resuspend the cell pellet in 200-400 μ L of Flow Cytometry Staining Buffer.
- Data Acquisition: Analyze the samples on a flow cytometer.

Cell Surface Staining Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for cell surface staining with AF555-labeled antibodies.

Intracellular Staining (Phospho-Flow)

This protocol is for the detection of intracellular antigens, such as phosphorylated signaling proteins.

Materials:

- AF555-labeled primary antibody specific for the intracellular target
- Fixation Buffer (e.g., 4% formaldehyde)
- Permeabilization Buffer (e.g., 90% ice-cold methanol or a detergent-based buffer)
- Cells in suspension
- Flow Cytometry Staining Buffer
- FACS tubes

Experimental Protocol:


- Cell Stimulation (if applicable): Treat cells with agonists or inhibitors to modulate the signaling pathway of interest.
- Fixation:
 - Harvest and wash the cells.

- Resuspend the cells in 0.5-1 mL of PBS and add formaldehyde to a final concentration of 4%.
- Incubate for 10 minutes at 37°C.
- Permeabilization:
 - Chill the cells on ice for 1 minute.
 - Gently vortex the cells while slowly adding ice-cold 100% methanol to a final concentration of 90%.
 - Incubate for 30 minutes on ice.
- Washing: Wash the cells twice with Flow Cytometry Staining Buffer.
- Staining:
 - Resuspend the permeabilized cells in 100 µL of staining buffer containing the titrated amount of AF555-labeled antibody.
 - Incubate for 1 hour at room temperature, protected from light.
- Washing: Wash the cells twice with Flow Cytometry Staining Buffer.
- Resuspension and Analysis: Resuspend the cells in 200-400 µL of Flow Cytometry Staining Buffer and analyze on a flow cytometer.

Application Example: Analysis of STAT1 Signaling Pathway

Flow cytometry can be used to study intracellular signaling pathways, such as the JAK-STAT pathway.^[13] The phosphorylation of STAT1 (Signal Transducer and Activator of Transcription 1) is a key event in interferon (IFN) signaling and can be detected using a phospho-specific antibody.^{[14][15]}

STAT1 Signaling Pathway Diagram



[Click to download full resolution via product page](#)

Caption: Simplified STAT1 signaling pathway upon interferon stimulation.

By using an AF555-labeled antibody that specifically recognizes the phosphorylated form of STAT1 (pSTAT1), researchers can quantify the activation of this pathway in different cell populations in response to stimuli like interferon-gamma.

Data Analysis Considerations

Flow cytometry data is typically analyzed using specialized software.^{[16][17]} Key analysis steps include:

- **Gating:** Isolating the cell population of interest based on their forward scatter (FSC) and side scatter (SSC) properties, which roughly correspond to cell size and granularity, respectively.^[16]
- **Fluorescence Analysis:** Quantifying the fluorescence intensity of the AF555 signal within the gated population. This is often visualized as a histogram.
- **Controls:** It is crucial to include appropriate controls, such as unstained cells (to determine autofluorescence) and isotype controls (to assess non-specific antibody binding).

Conclusion

AF555 NHS ester is a versatile and robust fluorescent dye for labeling antibodies for flow cytometry. Its bright signal and photostability make it well-suited for detecting both high and low abundance antigens on the cell surface and intracellularly. The detailed protocols and workflows provided in this document offer a comprehensive guide for researchers to successfully implement AF555-based flow cytometry assays in their studies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lumiprobe.com [lumiprobe.com]
- 2. ulab360.com [ulab360.com]

- [3. docs.abcam.com \[docs.abcam.com\]](https://docs.abcam.com)
- [4. biotium.com \[biotium.com\]](https://biotium.com)
- [5. Invitrogen Alexa Fluor 555 NHS Ester \(Succinimidyl Ester\) 25 mg | Buy Online | Invitrogen™ | Fisher Scientific \[fishersci.fi\]](#)
- [6. broadpharm.com \[broadpharm.com\]](https://broadpharm.com)
- [7. docs.aatbio.com \[docs.aatbio.com\]](https://docs.aatbio.com)
- [8. Degree of labeling \(DOL\) step by step \[abberior.rocks\]](https://abberior.rocks)
- [9. support.nanotempertech.com \[support.nanotempertech.com\]](https://support.nanotempertech.com)
- [10. How to Determine the Degree of Labeling | AAT Bioquest \[aatbio.com\]](#)
- [11. Degree of Labeling \(DOL\) Calculator | AAT Bioquest \[aatbio.com\]](#)
- [12. fluidic.com \[fluidic.com\]](https://fluidic.com)
- [13. Flow cytometric analysis of cytokine receptor signal transduction - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [14. Detection of intracellular phosphorylated STAT-1 by flow cytometry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [15. academic.oup.com \[academic.oup.com\]](https://academic.oup.com)
- [16. avantorsciences.com \[avantorsciences.com\]](https://avantorsciences.com)
- [17. Flow cytometry data analysis: Recent tools and algorithms - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [AF555 NHS Ester for Flow Cytometry: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15555274/docs#af555-nhs-ester-for-flow-cytometry-application-notes-and-protocols\]](https://www.benchchem.com/product/b15555274/docs#af555-nhs-ester-for-flow-cytometry-application-notes-and-protocols)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)